

Proper Disposal Procedures for 6-Chlorothymine

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Compound of Interest

Compound Name: 6-Chlorothymine

CAS No.: 1627-28-7

Cat. No.: B167606

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CAS Number: 1627-28-7 Synonyms: 6-Chloro-5-methyluracil; 6-Chloro-5-methylpyrimidine-2,4(1H,3H)-dione Chemical Formula: $C_5H_5ClN_2O_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Core Directive & Safety Philosophy

6-Chlorothymine is a halogenated pyrimidine derivative frequently used as an intermediate in the synthesis of antiviral and anticancer therapeutics.[\[3\]](#)[\[5\]](#) Unlike standard organic waste, its disposal requires strict adherence to halogenated waste protocols to prevent the formation of dioxins and furans during incineration.[\[3\]](#)[\[5\]](#)

This guide moves beyond basic compliance, establishing a self-validating disposal workflow designed to protect laboratory personnel and the environment. The core principle is Segregation at Source: never mix halogenated intermediates with non-halogenated solvents or aqueous streams, as this exponentially increases disposal costs and environmental risk.[\[3\]](#)[\[5\]](#)

Hazard Identification & Pre-Disposal Handling

Before initiating disposal, verify the material state and associated hazards.[\[3\]](#)[\[5\]](#) **6-Chlorothymine** is typically a white to off-white crystalline solid.[\[3\]](#)[\[4\]](#)[\[5\]](#)

GHS Hazard Classification

Hazard Class	Category	Hazard Statement Code	Description
Skin Corrosion/Irritation	Cat. [3][5][6][7][8] 2	H315	Causes skin irritation. [3][5][6][7]
Serious Eye Damage/Irritation	Cat. 2A	H319	Causes serious eye irritation. [3][5][6][7][9]
STOT - Single Exposure	Cat. 3	H335	May cause respiratory irritation. [3][5][6][9]

Critical Safety Rule: Treat all waste containing >1% **6-Chlorothymine** as Halogenated Hazardous Waste.

Waste Characterization & Segregation

Proper characterization determines the downstream destruction method. [3][5] Use the table below to classify your specific waste stream.

Property	Value / Description	Disposal Implication
Molecular Weight	160.56 g/mol	N/A
Solubility	Low in water; soluble in basic solutions & DMSO	Do not flush down drains. [3][5] Aquatic toxicity risk. [3][5]
Halogen Content	Chlorine (Cl) present	MUST go to high-temp incineration with acid scrubbing. [3][5]
Reactivity	Stable; incompatible with strong oxidizers	Keep away from perchlorates/peroxides in waste storage. [3][5]

Visualizing the Segregation Logic

The following decision tree ensures the material ends up in the correct waste stream.

- Labeling: Affix a hazardous waste tag. Clearly write:
 - Chemical Name: **6-Chlorothymine**
 - Constituents: 100% **6-Chlorothymine**[\[3\]](#)[\[5\]](#)
 - Hazard Checkbox: Toxic / Irritant / Halogenated[\[5\]](#)
- Transfer:
 - Wear nitrile gloves, safety goggles, and a lab coat.[\[3\]](#)[\[5\]](#)
 - If dust generation is likely, work inside a chemical fume hood.[\[3\]](#)[\[5\]](#)
 - Transfer solid directly into the container.[\[3\]](#)[\[5\]](#) Do not fill beyond 90% capacity.
- Sealing: Screw the lid tight. Wipe the exterior with a damp paper towel (dispose of the towel in the same bin) to remove dust.[\[3\]](#)[\[5\]](#)

Protocol B: Disposal of Mother Liquors (Liquid Waste)

Applicability: Solvents (DMSO, DMF, Ethanol) containing dissolved **6-Chlorothymine**.[\[3\]](#)[\[5\]](#)

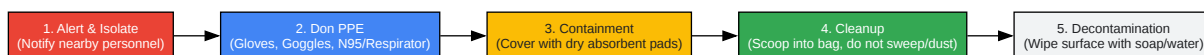
- Segregation: Do not mix with aqueous acid/base waste streams.[\[3\]](#)[\[5\]](#)
- Container: Use a standard safety carboy (HDPE or chemically resistant plastic).[\[3\]](#)[\[5\]](#)
- Bulking Rule:
 - Even if the solvent is non-halogenated (e.g., Methanol), the presence of dissolved **6-Chlorothymine** (Cl atom) classifies the entire carboy as Halogenated Solvent Waste.[\[3\]](#)[\[5\]](#)
 - Why? Incinerators need to know about the chlorine content to adjust scrubbers for HCl gas generation.[\[3\]](#)[\[5\]](#)
- Labeling: "Halogenated Organic Solvents." List "**6-Chlorothymine**" as a trace contaminant (<5%).[\[3\]](#)[\[5\]](#)

Protocol C: Empty Container & Packaging

- Triple Rinse: Rinse the empty original bottle three times with a compatible solvent (e.g., Ethanol or Acetone).[3][5]
- Rinsate Disposal: Pour the rinsate into the Halogenated Liquid Waste carboy (Protocol B).[3][5]
- Defacing: Cross out the original label. Mark as "Empty."
- Disposal: Place the rinsed, dry bottle in the glass recycling or trash, depending on local institutional policy for triple-rinsed containers.

Emergency Spill Response

In the event of a spill, rapid containment prevents spread and aerosolization.[3][5]



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Figure 2: Dry Solid Spill Response Workflow.[3][5] Avoid creating dust; use wet-wiping or damp absorbents if necessary.[3][5]

Spill Kit Requirements:

- Nitrile gloves (double-gloving recommended).[3][5]
- Scoop/dustpan (dedicated for hazardous waste).[3][5]
- Sealable polyethylene bags (Ziploc style).[3][5]
- Hazardous waste tags.[3][5][10]

Regulatory Framework (Reference)

- USA (RCRA): **6-Chlorothymine** is not explicitly P- or U-listed, but it must be evaluated for characteristics.[3][5] If mixed with spent halogenated solvents (e.g., Methylene Chloride), it falls under F-listed wastes (F001/F002).[3][5]
- EU (EWC): Classify under 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).[3][5]

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